

Basic principles of ferrotungsten smelting in an electric arc furnace

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An In-depth Technical Guide on the Core Principles of Ferrotungsten Smelting in an Electric Arc Furnace

Introduction

Ferrotungsten (FeW) is a critical ferroalloy, a "master alloy," consisting primarily of iron and tungsten.[1] It is a key additive in steelmaking, used to produce high-speed steels, tool steels, and other specialty alloys.[2] The addition of ferrotungsten imparts desirable properties such as increased hardness, strength, wear resistance, and corrosion resistance, particularly at high temperatures.[2][3] Commercial grades of ferrotungsten typically contain between 70% and 85% tungsten.[3][4]

The production of ferrotungsten is predominantly carried out in an Electric Arc Furnace (EAF), a method that allows for the high temperatures required to smelt tungsten ores.[1] The fundamental principle of the process involves the reduction of tungsten oxides present in mineral concentrates using a reducing agent in the presence of iron. This guide provides a detailed technical overview of the core principles, methodologies, and key parameters involved in this pyrometallurgical process.

The Electric Arc Furnace (EAF) in Ferrotungsten Smelting

The EAF is central to ferrotungsten production due to its ability to generate extremely high temperatures. The working principle involves converting electrical energy into intense heat.^[5] A high-power electric arc is generated between carbon electrodes and the conductive charge material.^{[5][6]} This arc can reach temperatures around 3,000°C (5,400°F), which is more than sufficient to melt the charge and facilitate the endothermic reduction reactions.^{[1][7]}

The furnace consists of a refractory-lined steel shell, with three carbon electrodes arranged in a triangular formation that can be raised or lowered to control the arc.^[6] The charge, consisting of tungsten ore, a reducing agent, an iron source, and fluxes, is heated both by the current passing through it and by the radiant energy from the arc.^{[1][7]} This results in the formation of two immiscible liquid phases: a dense molten ferrotungsten alloy at the bottom and a lighter slag layer containing impurities on top.^[1]

Raw Materials for Smelting

The quality and composition of the raw materials are critical determinants of the final product's purity and the overall efficiency of the smelting process.

Raw Material	Type / Source	Key Components & Typical Composition	Role in Smelting
Tungsten Source	Tungsten Mineral Concentrates	Wolframite ((Fe,Mn)WO ₄), Scheelite (CaWO ₄). [1] [3] Typically contain 60-70% Tungsten Trioxide (WO ₃). [1] [2]	Provides the primary tungsten for the alloy.
Tungsten Scrap	Secondary tungsten-containing materials. [1] [3]	Recycled source of tungsten.	
Reducing Agent	Carbonaceous Materials	Pitch Coke, Petroleum Coke, Charcoal. [1] [3] [8] High fixed carbon (>98%), low ash (<2%), and low sulfur (<0.55%). [9]	Reduces tungsten and iron oxides to their metallic form.
Metallo-thermic Reductants	Ferrosilicon (FeSi75), Aluminum (Al). [3]	Alternative reducing agents for specific processes.	
Iron Source	Steel Scrap	Low in impurities like Sulfur (S < 0.05%) and Phosphorus (P < 0.03%). [9]	Provides the iron matrix for the ferroalloy.
In-situ Iron	Iron Oxide (FeO) present in Wolframite concentrate. [10]	Naturally occurring iron source.	
Flux / Slag Former	Various Minerals	Bauxite, Calcium Fluoride (Fluorspar), Lime. [11] [12]	Forms a fluid slag to absorb impurities and protect the melt.

Core Smelting Principles and Methodologies

The production of ferrotungsten relies on the metallothermic reduction of tungsten oxides. The choice of reducing agent defines the specific process, its operational parameters, and the characteristics of the final product. The primary methods are carbothermic, silicothermic, and aluminothermic reduction.[\[13\]](#)

Carbothermic Reduction

The carbothermic process is the most widely used method for ferrotungsten manufacturing, primarily for economic reasons.[\[13\]](#)[\[14\]](#) It involves the reduction of tungsten and iron oxides using carbon in an EAF.[\[14\]](#)

Chemical Principles: The fundamental reactions involve the reduction of tungsten trioxide (WO_3) and iron oxide (FeO) by carbon (C). These reactions are highly endothermic and require the substantial energy input provided by the electric arc.

- $\text{WO}_3 + 3\text{C} \rightarrow \text{W} + 3\text{CO}$
- $\text{FeO} + \text{C} \rightarrow \text{Fe} + \text{CO}$

In the furnace, these reduced metals combine to form the ferrotungsten alloy. The carbon monoxide (CO) gas produced passes up through the charge, contributing to pre-heating and some indirect reduction.[\[6\]](#)

Methodology:

- **Charge Preparation:** Tungsten concentrate, a carbon source (like pitch coke), steel scrap (if needed), and fluxes are carefully weighed and mixed.[\[12\]](#)
- **Furnace Charging:** The prepared mixture is charged into the EAF in batches.[\[12\]](#)
- **Melting and Reduction:** The electrodes are lowered, and an arc is struck. The charge melts, and the carbothermic reduction proceeds at high temperatures.[\[6\]](#)
- **Slag Management:** A slag layer forms, containing impurities like silica, manganese oxides, etc. The slag is periodically tapped off.[\[14\]](#)

- Alloy Recovery: Due to the very high melting point of ferrotungsten (often exceeding 2800°C), the final product is typically not tapped as a liquid.^[1] Instead, it solidifies in the furnace hearth and is later removed by digging or breaking out the semi-molten or solid alloy mass.^{[1][15]}

Silicothermic Reduction

The silicothermic process utilizes silicon, usually in the form of ferrosilicon (FeSi), as the reducing agent.^{[3][16]} This method can produce ferrotungsten with a lower carbon content compared to the carbothermic route.

Chemical Principles: The primary reducing reaction involves silicon reducing the tungsten and iron oxides. The reaction is exothermic, but still requires the EAF for initiation and completion.

- $2\text{WO}_3 + 3\text{Si} \rightarrow 2\text{W} + 3\text{SiO}_2$
- $2\text{FeO} + \text{Si} \rightarrow 2\text{Fe} + \text{SiO}_2$

Fluxes, such as lime (CaO) or fluorspar (CaF₂), are essential to react with the silica (SiO₂) formed, creating a fluid slag (e.g., CaSiO₃) that separates cleanly from the molten alloy.^[11]

Methodology:

- Charge Calculation: The charge consists of tungsten ore, ferrosilicon, steel scrap, and fluxes. The amount of ferrosilicon is calculated based on the oxygen content in the metal oxides.^[11]
- Preheating: In some variations of the process, preheating the charge can be beneficial.^[11]
- Smelting: The charge is smelted in the EAF. The silicothermic reactions proceed, forming the ferrotungsten alloy and a liquid slag.
- Tapping: Both the slag and the molten metal can be tapped from the furnace, although the agglomeration method may still be used depending on the final tungsten content and melting point.

Aluminothermic Reduction

This process uses aluminum as the reducing agent and is characterized by a highly exothermic reaction.[10] It can be conducted in a reaction vessel or an EAF and is used to produce high-purity, low-carbon ferrotungsten.[12]

Chemical Principles: The reaction between aluminum and tungsten oxide is extremely energetic.

- $\text{WO}_3 + 2\text{Al} \rightarrow \text{W} + \text{Al}_2\text{O}_3$ ($\Delta H \ll 0$)
- $3\text{FeO} + 2\text{Al} \rightarrow 3\text{Fe} + \text{Al}_2\text{O}_3$ ($\Delta H \ll 0$)

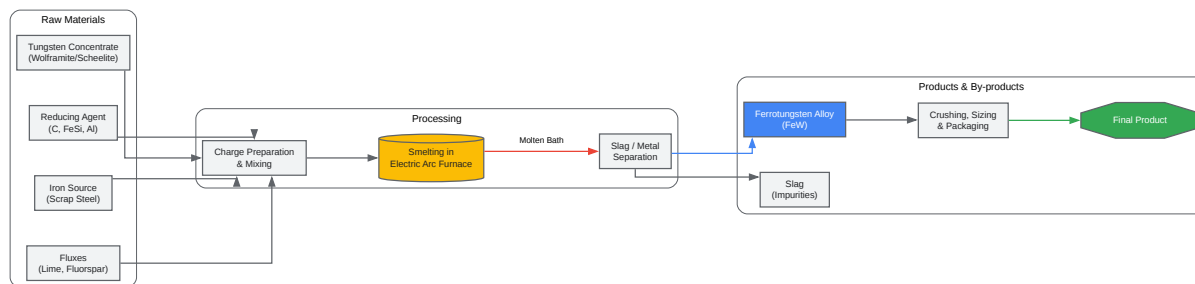
The reaction can be so vigorous and rapid that it leads to spattering and loss of material. Therefore, "ballast" materials like aluminum oxide or excess aluminum are often added to moderate the reaction temperature and speed.[10]

Methodology:

- Charge Preparation: Tungsten concentrate, aluminum powder or granules, an iron source, and ballast components are intimately mixed.[10]
- Ignition: The reaction is initiated, often using an ignition powder (e.g., magnesium powder). [17]
- Reaction Control: The process must be carefully controlled to prevent explosive behavior. This is achieved through charge composition and controlled additions.[10]
- Separation: The intense heat generated melts both the resulting ferrotungsten and the alumina (Al_2O_3) slag, leading to a good separation due to density differences.
- Casting: The molten products are allowed to separate and then solidify, after which the slag is removed from the metal ingot.

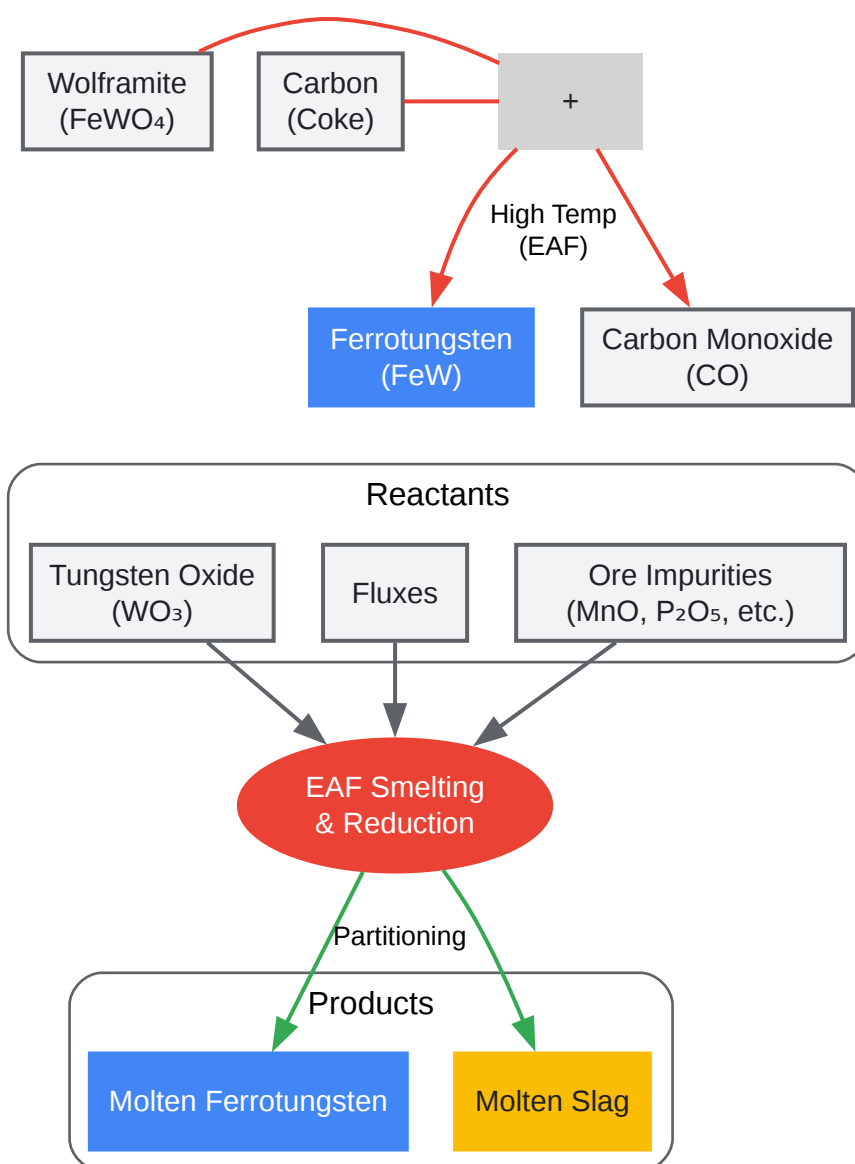
Visualizing the Smelting Processes

The following diagrams illustrate the key workflows and chemical pathways in ferrotungsten production.



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Caption: General workflow for ferrotungsten production in an EAF.



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References

- 1. The largest Ferrotungsten producer outside of China and Russia [tungstenmetalsgroup.com]

- 2. zxferroalloy.com [zxferroalloy.com]
- 3. Ferro Tungsten Manufacturers, Ferro Tungsten Exporters Delhi, India [metallicalloys.in]
- 4. Ferrotungsten - Wikipedia [en.wikipedia.org]
- 5. What Is The Basic Principle Of Arc Furnace? Harnessing Electricity For Efficient Metal Melting - Kintek Solution [kindle-tech.com]
- 6. epa.gov [epa.gov]
- 7. Electric arc furnace - Wikipedia [en.wikipedia.org]
- 8. Carbothermic reaction - Wikipedia [en.wikipedia.org]
- 9. CN1483844A - Method for smelting ferro-tungsten by using scheelite preparation concentrate - Google Patents [patents.google.com]
- 10. researchgate.net [researchgate.net]
- 11. US1609969A - Method of manufacturing ferrotungsten - Google Patents [patents.google.com]
- 12. metal-alloy.com [metal-alloy.com]
- 13. researchgate.net [researchgate.net]
- 14. youtube.com [youtube.com]
- 15. Ferro Tungsten For Sale, Ferro Tungsten Manufacturer/Supplier | Hsg Metal [hsgmetal.com]
- 16. Silicothermic reaction - Wikipedia [en.wikipedia.org]
- 17. RU2739040C1 - Method of producing ferrotungsten based on reduction of self-propagating gradient of aluminothermy and slag refining - Google Patents [patents.google.com]
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